

Measuring Ion Transport Changes with Kassinin Treatment: Application Notes and Protocols

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Compound of Interest

Compound Name: *Kassinin*

Cat. No.: *B1673302*

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Introduction

Kassinin, a dodecapeptide belonging to the tachykinin family of neuropeptides, has been shown to modulate ion transport across biological membranes. As a ligand for tachykinin receptors, particularly NK2 receptors in mammals, **Kassinin** initiates a signaling cascade that results in significant changes in cellular ion flux.^[1] Understanding and quantifying these changes are crucial for elucidating the physiological roles of **Kassinin** and for the development of novel therapeutics targeting tachykinin receptor pathways.

These application notes provide detailed protocols for three key experimental techniques used to measure **Kassinin**-induced changes in ion transport: Ussing chamber for epithelial tissues, whole-cell patch clamp for single-cell ion channel analysis, and Fura-2 microfluorometry for monitoring intracellular calcium dynamics.

Data Presentation

The following table summarizes quantitative data on the effects of **Kassinin** on ion transport parameters, providing a reference for expected experimental outcomes.

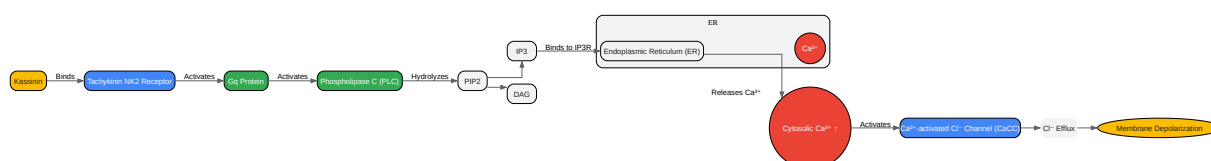
Parameter	Tissue/Cell Type	Kassinin Concentration	Observed Change	Reference
Short-Circuit Current (Isc)	Frog Skin Epithelium	1 μ M	~60% increase	[2]
Membrane Potential	N/A	N/A	Depolarization (Qualitative)	Inferred from tachykinin signaling[3][4][5]
Intracellular Ca ²⁺ Concentration	Various	Micromolar range	Transient increase	Inferred from tachykinin signaling[6][7]

Note: Quantitative data for **Kassinin**'s effects on membrane potential and intracellular Ca²⁺ concentration are not readily available in the public domain. The expected changes are inferred from the known signaling pathways of tachykinin receptors.

Signaling Pathways and Experimental Workflows

To visualize the mechanisms of action and experimental procedures, the following diagrams are provided in Graphviz DOT language.

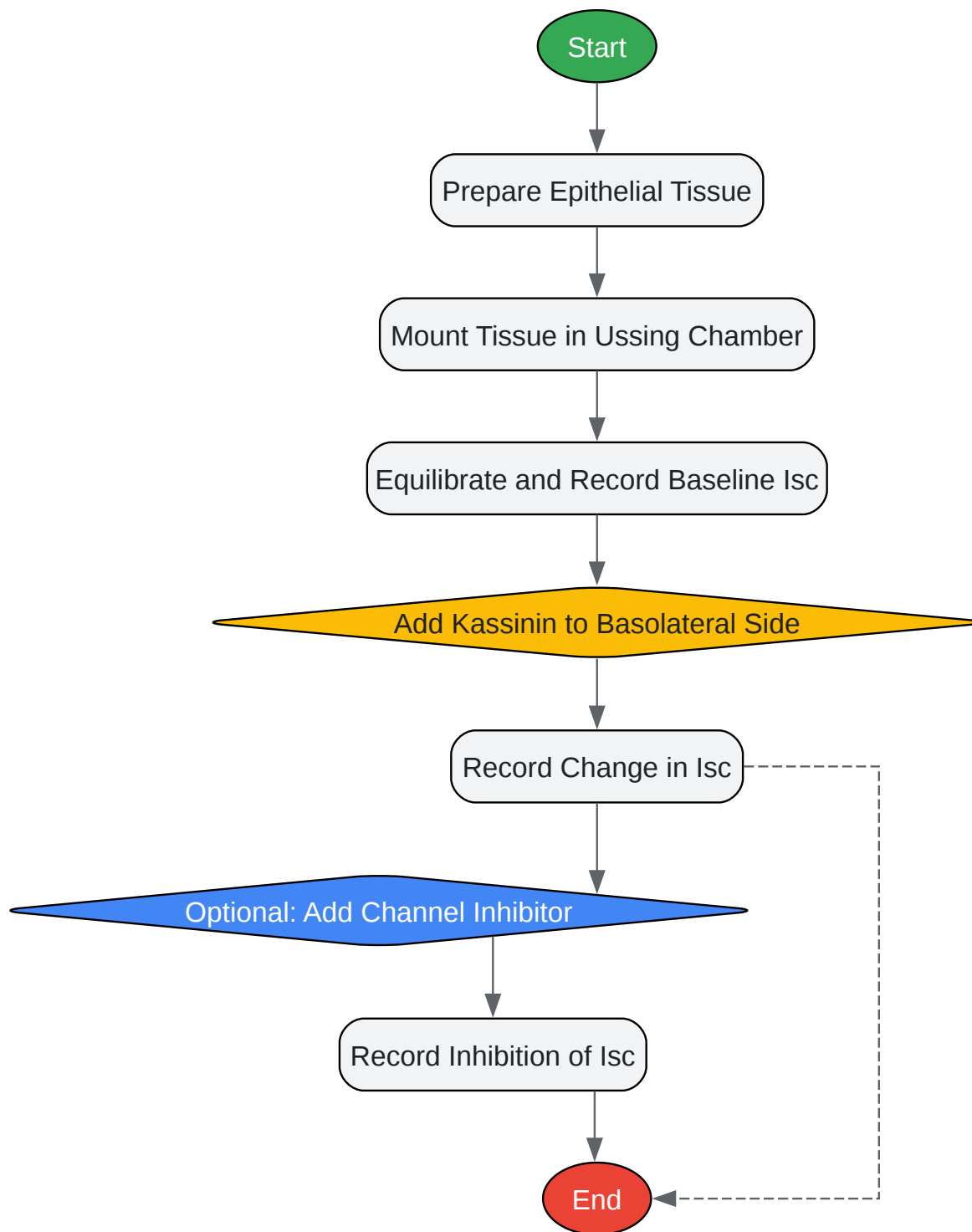
Kassinin Signaling Pathway



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Caption: **Kassinin** signaling pathway leading to ion channel modulation.

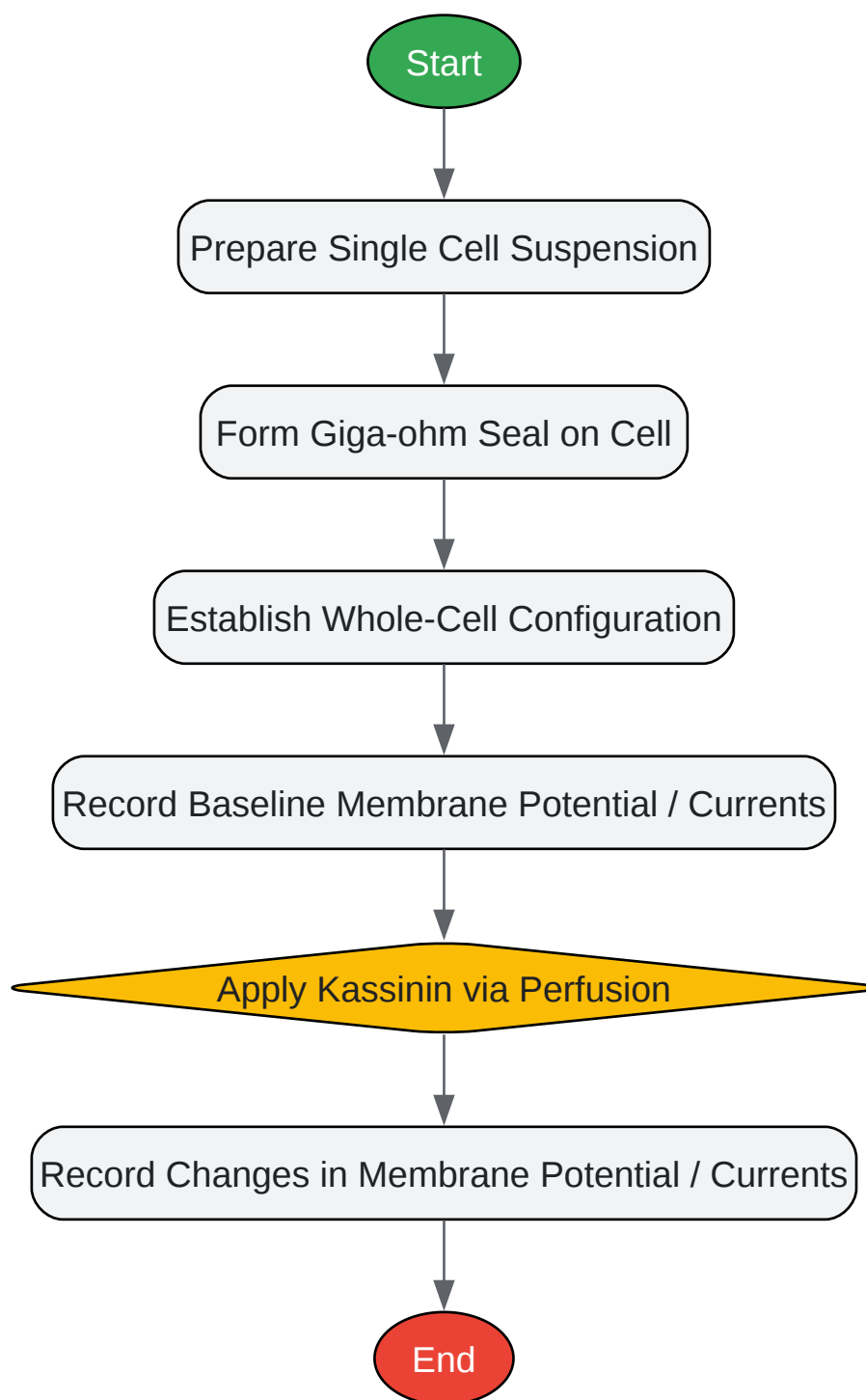
Ussing Chamber Experimental Workflow

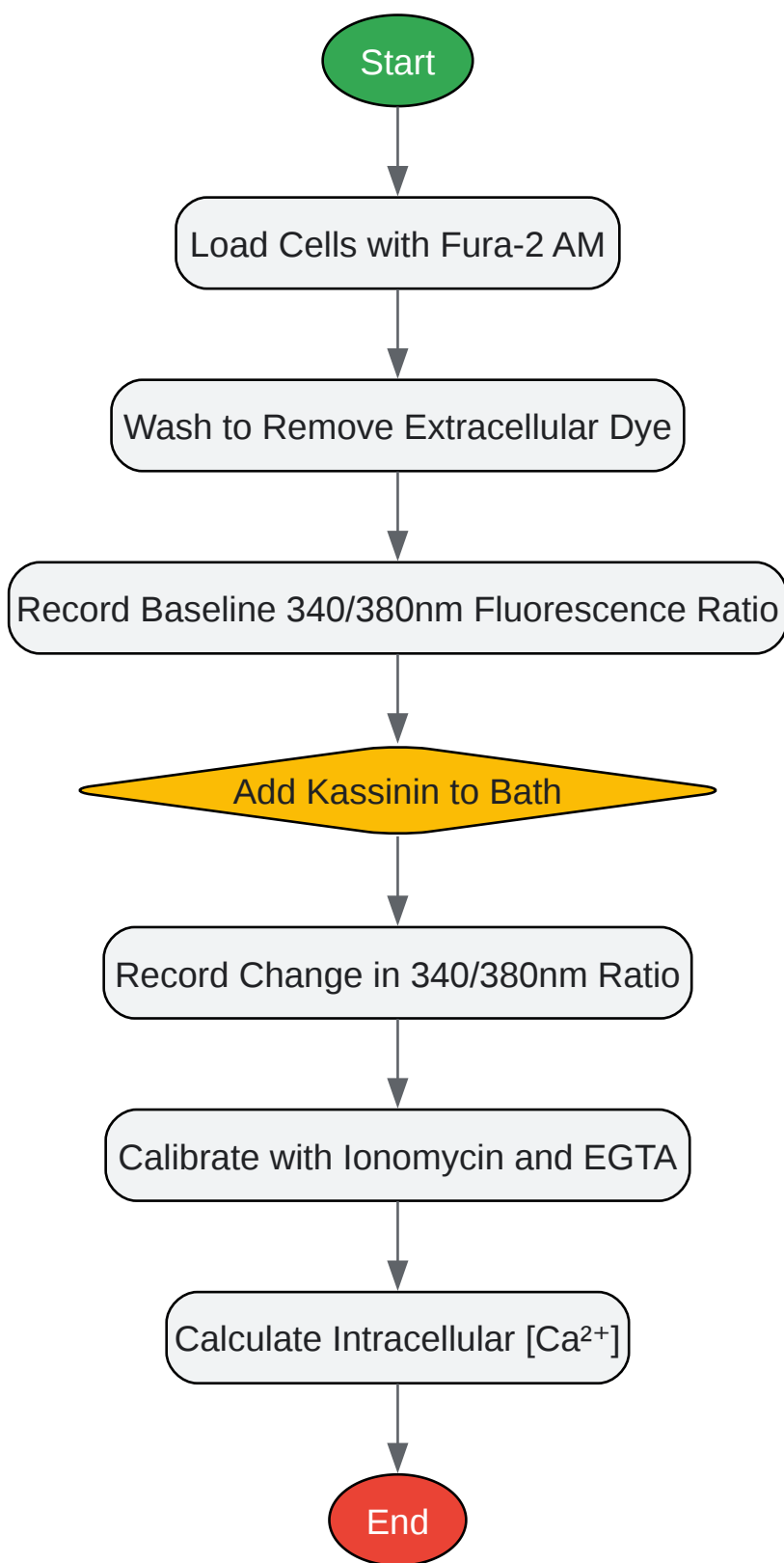


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Caption: Workflow for Ussing chamber experiments.

Whole-Cell Patch Clamp Workflow





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